

Z-D-Lys(boc)-ome for site-specific peptide modification

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Compound of Interest

Compound Name: Z-D-Lys(boc)-ome

CAS No.: 84559-78-4

Cat. No.: B2770620

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Application Note: Mastering Site-Specific Peptide Modification Using **Z-D-Lys(Boc)-OMe**

Executive Summary & Mechanistic Rationale

In contemporary medicinal chemistry and chemical biology, precise spatial control over bioconjugation sites dictates the pharmacokinetic success of a therapeutic. Lysine (Lys) occupies a central position in this field due to the highly reactive nucleophilic ϵ -amino group on its side chain (1)[1]. However, the dual amino functionality of lysine presents a profound chemoselectivity challenge; without appropriate masking, coupling reagents cannot discriminate between the α -amino and ϵ -amino groups, leading to undesired branching and polymerization (2)[2].

To solve this, we utilize **Z-D-Lys(Boc)-OMe** (CAS: 84559-78-4), a highly specialized, tri-orthogonally protected building block (3)[3]. As Application Scientists, we rely on this molecule not just for its orthogonal handles, but for its stereochemistry. The incorporation of the D-enantiomer confers profound resistance to endogenous proteases, which are stereospecific for L-amino acids. This extends the in vivo circulating half-life of resulting peptide-drug conjugates (PDCs) and radiopharmaceuticals.

The Tri-Orthogonal Protection Strategy

The strategic use of protecting groups is fundamental to ensuring correct amino acid sequences and enabling site-specific modifications (2)[2]. **Z-D-Lys(Boc)-OMe** achieves this through three distinct chemical liabilities:

- **N-ε-Boc** (tert-Butyloxycarbonyl): Acid-labile. Selectively removed by Trifluoroacetic acid (TFA) to expose the side chain for payload or fluorophore attachment.
- **N-α-Z** (Benzyloxycarbonyl, Cbz): Reduction-labile. Selectively removed by catalytic hydrogenation to allow N-terminal chain extension.
- **C-Terminal OMe** (Methyl Ester): Base-labile. Selectively removed by mild saponification to allow C-terminal coupling or solid-support attachment.

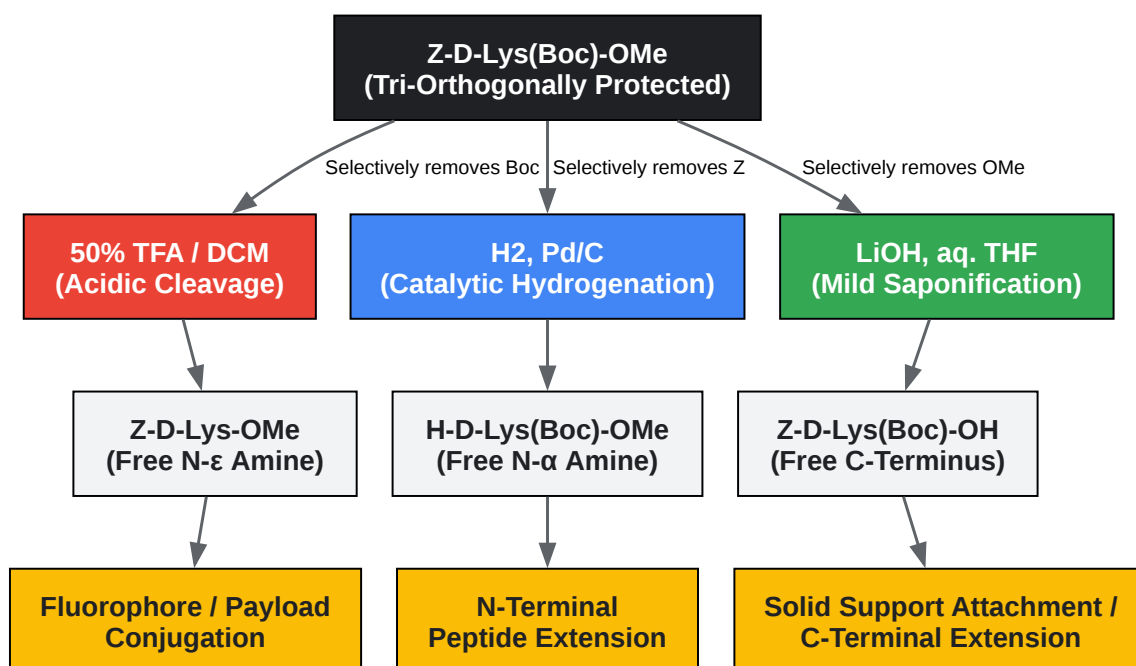
Quantitative Orthogonality Matrix

The following table summarizes the thermodynamic and kinetic parameters for selectively unmasking each functional group without cross-reactivity.

Protecting Group	Cleavage Reagent	Primary Mechanism	Reaction Time	Chemoselectivity Profile
N-ε-Boc	50% TFA in DCM	Acidic Solvolysis	30-60 min	Leaves Z and OMe 100% intact
N-α-Z (Cbz)	H ₂ (1 atm), 10% Pd/C	Catalytic Hydrogenolysis	2-4 hours	Leaves Boc and OMe 100% intact
C-Terminal OMe	1M LiOH, THF/H ₂ O	Nucleophilic Acyl Substitution	1-2 hours	Leaves Z and Boc 100% intact

Logical Workflow for Site-Specific Modification

The decision tree below illustrates the divergent synthetic pathways enabled by **Z-D-Lys(Boc)-OMe**.



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Workflow of **Z-D-Lys(Boc)-OMe** orthogonal deprotection for site-specific bioconjugation.

Validated Protocols for Selective Deprotection

To ensure high-fidelity synthesis, the following protocols have been designed as self-validating systems. Every reagent choice is grounded in mechanistic causality.

Protocol A: Selective N- ϵ Boc Deprotection for Payload Conjugation

This protocol removes the Boc group to expose the ϵ -amine, preparing the site for the attachment of bio-orthogonal probes or drug payloads (4)[4].

- Step 1: Solubilization. Dissolve 1.0 mmol of **Z-D-Lys(Boc)-OMe** in 5.0 mL of anhydrous Dichloromethane (DCM).
 - Causality: DCM fully solubilizes the protected amino acid without participating in hydrogen bonding, which would otherwise buffer and inhibit the incoming acid.
- Step 2: Scavenger Addition. Add 250 μ L of Triisopropylsilane (TIS) and 250 μ L of ultra-pure H₂O.
 - Causality: As TFA cleaves the Boc group, highly reactive tert-butyl carbocations are generated. TIS acts as a potent hydride donor to quench these cations, preventing the irreversible re-alkylation of the newly freed ϵ -amine.
- Step 3: Acidification. Slowly add 5.0 mL of Trifluoroacetic Acid (TFA) to achieve a 50% (v/v) final concentration.
 - Causality: 50% TFA provides the optimal proton activity to rapidly protonate the carbamate oxygen, driving the elimination of isobutylene and CO₂ gas. The Z group and OMe ester are highly stable to these acidic conditions.
- Step 4: Incubation & Validation. Stir at room temperature for 45 minutes.
 - Self-Validation: The reaction is complete when effervescence (CO₂ gas evolution) ceases.
- Step 5: Isolation. Concentrate under reduced pressure and precipitate the product in cold diethyl ether (-20°C). Centrifuge and decant.

- Causality: Ether selectively precipitates the deprotected, positively charged amine salt while keeping the cleaved lipophilic byproducts and residual TFA in solution.

Protocol B: Selective C-Terminal OMe Saponification

This protocol hydrolyzes the methyl ester to yield a free carboxylic acid, enabling C-terminal elongation or attachment to a solid support resin.

- Step 1: Biphasic Solubilization. Dissolve 1.0 mmol of **Z-D-Lys(Boc)-OMe** in 6.0 mL of a Tetrahydrofuran (THF) and H₂O mixture (3:1 v/v).
 - Causality: THF is required to solubilize the highly hydrophobic Z and Boc groups, while H₂O is the essential medium for the hydroxide nucleophile to operate.
- Step 2: Base Addition. Chill the reaction vessel to 0°C. Dropwise add 1.2 mL of 1M aqueous Lithium Hydroxide (LiOH).
 - Causality: Chilling to 0°C suppresses any potential base-catalyzed racemization of the critical D-stereocenter. LiOH is chosen over NaOH because the lithium cation strongly coordinates with the ester carbonyl oxygen, enhancing its electrophilicity and accelerating targeted hydrolysis.
- Step 3: Incubation. Stir for 1 hour, allowing the solution to slowly warm to room temperature.
 - Self-Validation: Perform Thin-Layer Chromatography (TLC). The disappearance of the high-R_f starting material and the appearance of a baseline spot (the carboxylate salt) indicates complete conversion.
- Step 4: Quenching. Carefully acidify the solution to pH 4.0 using 1M HCl.
 - Causality: Acidification protonates the newly formed carboxylate to the free carboxylic acid, enabling its extraction into an organic phase. Crucially, stopping at pH 4.0 ensures the environment does not become acidic enough to prematurely cleave the acid-labile Boc group (which requires pH < 1).
- Step 5: Extraction. Extract the aqueous layer three times with Ethyl Acetate (EtOAc). Wash the combined organic layers with brine, dry over Na₂SO₄, and concentrate in vacuo.

Advanced Applications in Drug Development

The site-specific control afforded by **Z-D-Lys(Boc)-OMe** is pivotal in synthesizing advanced glycation end products and complex protein architectures (5)[5]. By selectively unmasking the ϵ -amine, researchers can employ reductive amination strategies or introduce click-compatible moieties directly onto the lysine side chain (1)[1]. This level of precision is non-negotiable when engineering Antibody-Drug Conjugates (ADCs), where the exact drug-to-antibody ratio (DAR) and payload positioning directly dictate the therapeutic index and toxicity profile of the drug.

References

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